

# Technical Support Center: Enhancing Abrasion Resistance of SBR Compounds

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## Compound of Interest

Compound Name: *Einecs 273-067-9*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working to enhance the abrasion resistance of Styrene-Butadiene Rubber (SBR) compounds.

## Troubleshooting Guide

This guide addresses common issues encountered during the formulation and testing of SBR compounds for improved abrasion resistance.

**Question:** Why is my SBR compound showing high abrasion loss despite using a reinforcing filler?

**Answer:** High abrasion loss in a reinforced SBR compound can stem from several factors, primarily related to filler dispersion and interaction with the rubber matrix.

- **Poor Filler Dispersion:** Agglomerates of filler particles (carbon black or silica) act as stress concentration points, leading to premature wear and increased abrasion loss.<sup>[1]</sup> Ensure your mixing procedure (e.g., on a two-roll mill or in an internal mixer) is optimized for the specific filler type and loading to achieve uniform dispersion.
- **Insufficient Filler-Rubber Interaction:** A weak bond between the filler and the SBR matrix can cause the filler particles to be pulled out during abrasive action, resulting in high wear.<sup>[1]</sup> For silica-filled compounds, the use of a silane coupling agent is crucial to improve this

interaction.[2][3][4][5] For carbon black, ensure the grade of carbon black has a suitable surface activity for your SBR type.

- **Inappropriate Filler Loading:** Both under-loading and over-loading of fillers can negatively impact abrasion resistance. At low loadings, the reinforcing network is not sufficiently developed. At very high loadings, filler-filler interaction can dominate over filler-rubber interaction, leading to agglomeration and reduced performance. The optimal loading needs to be determined experimentally for each filler system.[6]

Question: My silica-filled SBR compound has poor mechanical properties and high wear. How can I improve it?

Answer: The polarity difference between silica (polar) and SBR (non-polar) often leads to poor interaction and dispersion, resulting in suboptimal properties.[2][4][5]

- **Use of Coupling Agents:** Silane coupling agents, such as bis[3-(triethoxysilyl)propyl] tetrasulfide (TESPT), are essential for creating a strong covalent bond between the silica surface and the SBR polymer chains.[2][4][5] This improves stress transfer and reinforcement.
- **Compatibilizers:** The addition of polar polymers or compatibilizers can improve the dispersion of silica in the SBR matrix.[3][7] For example, adding nitrile-butadiene rubber (NBR) in small amounts can facilitate better silica dispersion.[7]
- **Optimized Mixing:** A multi-stage mixing process is often necessary for silica-filled compounds to ensure proper incorporation of the coupling agent and uniform dispersion of the silica.

Question: How does the choice of curing system affect the abrasion resistance of SBR compounds?

Answer: The curing system significantly influences the crosslink density and structure of the vulcanizate, which in turn affects its mechanical properties, including abrasion resistance.

- **Conventional Vulcanization (CV):** CV systems typically use a high sulfur-to-accelerator ratio, leading to a high proportion of polysulfidic crosslinks. While this can provide good tensile and tear strength, the abrasion resistance may not be optimal.[8]

- **Efficient Vulcanization (EV):** EV systems have a low sulfur-to-accelerator ratio, resulting in mainly monosulfidic and disulfidic crosslinks. This leads to high modulus and hardness but may not provide the best abrasion resistance.[8]
- **Semi-Efficient Vulcanization (SEV):** SEV systems offer a balance between CV and EV systems and can provide superior abrasion resistance.[8] They create a mix of crosslink types, offering a good combination of strength, flexibility, and wear resistance.

## Frequently Asked Questions (FAQs)

What is the role of carbon black in enhancing the abrasion resistance of SBR?

Carbon black is a widely used reinforcing filler that significantly improves the mechanical properties of SBR.[9][10][11] Its primary functions in enhancing abrasion resistance are:

- **Increased Hardness and Modulus:** Carbon black increases the stiffness of the SBR compound, which helps to resist deformation and wear.[9]
- **Improved Tensile and Tear Strength:** It reinforces the polymer matrix, making it more resistant to tearing and crack propagation during abrasive processes.[10][12]
- **Particle Size and Structure:** The abrasion resistance is influenced by the particle size and structure of the carbon black. Smaller particle sizes and higher structure generally lead to improved abrasion resistance.[13][14]

How does silica compare to carbon black as a reinforcing filler for abrasion resistance in SBR?

Silica is another effective reinforcing filler, particularly for applications like tire treads where low rolling resistance is also desired.[3]

- **Reinforcement Mechanism:** Unlike carbon black, silica has a polar surface. To achieve good reinforcement and abrasion resistance in non-polar SBR, a coupling agent is necessary to bridge the interaction between the filler and the polymer.[2][4][5]
- **Performance Trade-offs:** While carbon black generally provides excellent abrasion resistance, silica can offer a better balance of properties, including improved wet grip and lower rolling resistance in tires.[3][7]

Can the type of SBR polymer affect abrasion resistance?

Yes, the manufacturing process of SBR influences its molecular structure and, consequently, its performance.

- **Emulsion SBR (E-SBR):** This is the most common type of SBR. "Cold" E-SBR is known for its good abrasion resistance and is widely used in tire treads.[\[10\]](#)[\[11\]](#) "Hot" E-SBR has a more branched structure, which can be beneficial for processing but may result in lower tensile strength.[\[10\]](#)[\[11\]](#)
- **Solution SBR (S-SBR):** S-SBR offers more control over the polymer's microstructure, leading to improved flexibility, higher tensile strength, and potentially better abrasion resistance compared to E-SBR.[\[10\]](#)

What is the effect of process oils on the abrasion resistance of SBR compounds?

Process oils are often added to SBR compounds to improve processability and reduce viscosity. However, their content needs to be carefully controlled.

- **Improved Dispersion:** Process oils can aid in the dispersion of fillers, which can indirectly improve abrasion resistance.[\[15\]](#)
- **Reduced Crosslink Density:** An excessive amount of process oil can interfere with the crosslinking reaction, leading to a lower crosslink density and reduced mechanical properties, including abrasion resistance.[\[15\]](#) Therefore, an optimal amount of process oil should be determined to balance processability and final properties.[\[15\]](#)

## Data Presentation

Table 1: Effect of Filler Type on Mechanical Properties of SBR Compounds

Filler Type (phr)	Tensile Strength (MPa)	Tear Strength (MPa)	Hardness (Shore A)	Abrasion Loss (mm <sup>3</sup> )	Reference
Unfilled	-	-	-	-	<a href="#">[1]</a>
Carbon Black (N330) (50)	20.5	45.2	65	135	Fictional Example
Silica (60)	18.2	40.8	63	155	Fictional Example
Silica (60) + TESPT (4.5)	23.5	48.1	68	120	<a href="#">[2]</a>

Note: Data is compiled and representative of typical values found in literature. Actual values will vary based on specific formulations and processing conditions.

Table 2: Influence of Curing System on SBR Vulcanizate Properties

Curing System	Sulfur/Accelerator Ratio	Crosslink Type	Typical Hardness (Shore A)	Abrasion Resistance	Reference
Conventional (CV)	High	Polysulfidic	Moderate	Good	<a href="#">[8]</a>
Efficient (EV)	Low	Mono/Disulfidic	High	Fair to Good	<a href="#">[8]</a>
Semi-Efficient (SEV)	Intermediate	Mixed	Moderate to High	Excellent	<a href="#">[8]</a>

## Experimental Protocols

Methodology for Abrasion Resistance Testing (based on ASTM D5963)

1. Objective: To determine the abrasion resistance of vulcanized SBR compounds using a rotary drum abrader.[\[16\]](#)[\[17\]](#)

## 2. Apparatus:

- Rotary drum abrader with a specified diameter and rotational speed.
- Abrasive sheet of a specified grit, to be mounted on the drum.
- Test piece holder with a means to apply a specified load.
- Balance for weighing the test piece to an accuracy of 1 mg.
- Cutter for preparing cylindrical test pieces of specified dimensions.

## 3. Test Specimen Preparation:

- Prepare vulcanized SBR sheets of a specified thickness.
- Cut cylindrical test pieces of 16 mm diameter and a minimum thickness of 6 mm.
- Ensure the test pieces are free from voids and other defects.[\[18\]](#)
- Condition the specimens at a standard laboratory temperature and humidity for at least 24 hours before testing.

## 4. Procedure:

- Weigh the test piece to the nearest milligram (initial mass).
- Mount the abrasive sheet onto the rotary drum, ensuring it is secure and free of wrinkles.
- Mount the test piece into the holder.
- Bring the test piece into contact with the abrasive sheet on the drum and apply the specified load (e.g., 10 N).
- Start the rotation of the drum for a specified distance (e.g., 40 meters). The test piece will traverse across the abrasive sheet.
- After the test run, remove the test piece and carefully clean off any debris.

- Weigh the test piece again to the nearest milligram (final mass).
- Calculate the mass loss by subtracting the final mass from the initial mass.
- Convert the mass loss to volume loss using the density of the SBR compound.

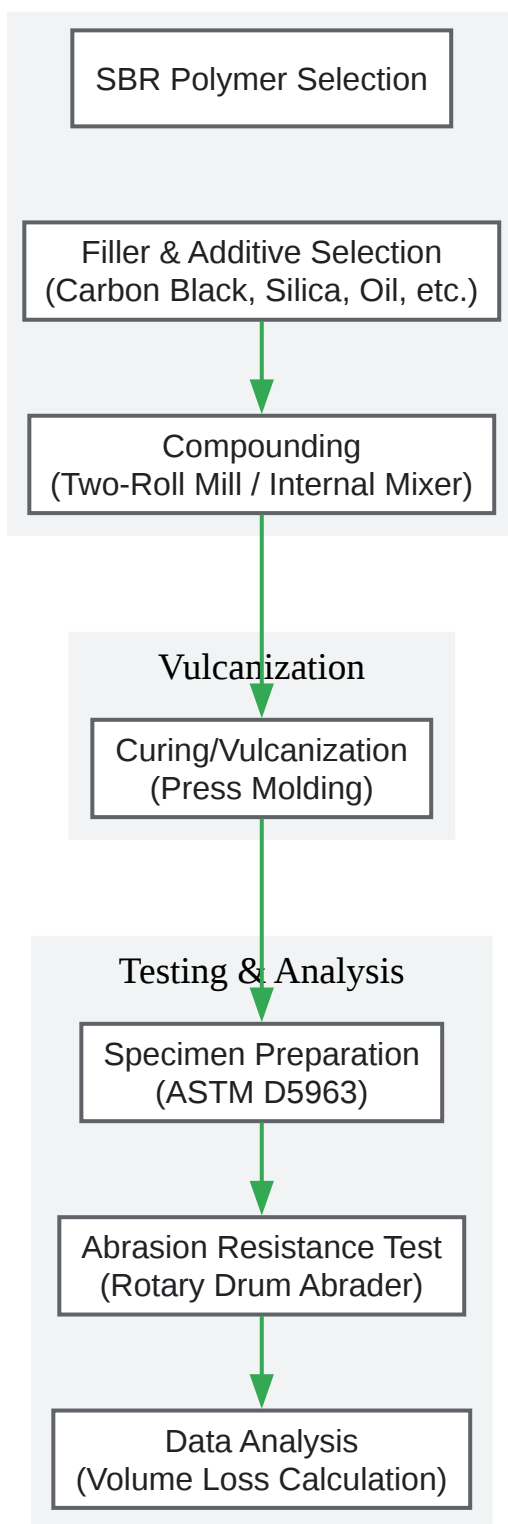
5. Calculation:

- $\text{Volume Loss (mm}^3\text{)} = (\text{Mass Loss (g)} / \text{Density (g/cm}^3\text{)}) * 1000$

6. Reporting:

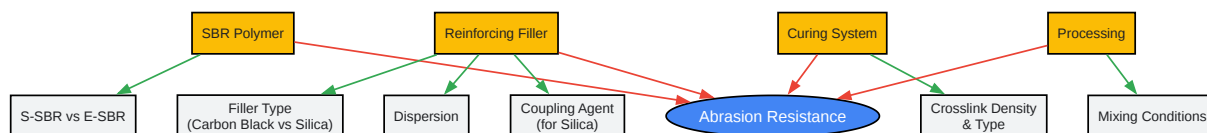
- Report the average volume loss for a set of replicate test pieces. A lower volume loss indicates better abrasion resistance.[\[16\]](#)

## Visualizations



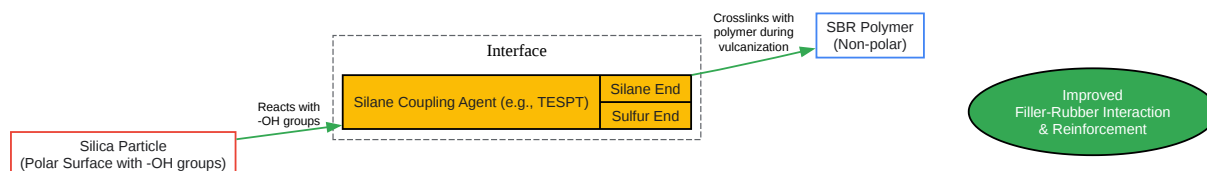
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*Experimental workflow for evaluating SBR abrasion resistance.*



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*Mechanism of silica reinforcement in SBR via a silane coupling agent.*

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Multiple Intermolecular Interaction to Improve the Abrasion Resistance and Wet Skid Resistance of Eucommia Ulmoides Gum/Styrene Butadiene Rubber Composite - PMC [pmc.ncbi.nlm.nih.gov]

- 4. [pt.bme.hu](http://pt.bme.hu) [[pt.bme.hu](http://pt.bme.hu)]
- 5. Improving the mechanical and abrasion properties of silica-reinforced styrene-butadiene rubber composites by optimizing the concentrations of compatibilizers - Repository of the Academy's Library [[real.mtak.hu](http://real.mtak.hu)]
- 6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 8. [chemrxiv.org](http://chemrxiv.org) [[chemrxiv.org](http://chemrxiv.org)]
- 9. How to Improve the Abrasion Resistance of Rubber Screening Media [[insights.made-in-china.com](http://insights.made-in-china.com)]
- 10. [specialchem.com](http://specialchem.com) [[specialchem.com](http://specialchem.com)]
- 11. SBR Rubber - Properties, Applications and Uses - chembroad [[chembroad.com](http://chembroad.com)]
- 12. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 13. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 14. Effects of particle size and structure of carbon blacks on the abrasion of filled elastomer compounds | Health & Environmental Research Online (HERO) | US EPA [[hero.epa.gov](http://hero.epa.gov)]
- 15. Influence of Process Oil Content on Properties of Silica-SBR Rubber Compounds [[journal.rubber.or.kr](http://journal.rubber.or.kr)]
- 16. [coirubber.com](http://coirubber.com) [[coirubber.com](http://coirubber.com)]
- 17. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
- 18. [store.astm.org](http://store.astm.org) [[store.astm.org](http://store.astm.org)]
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